

Proper Disposal Procedures: 1-(1-Butoxyethoxy)butane

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Compound of Interest

Compound Name: 1-(1-Butoxyethoxy)butane

CAS No.: 871-22-7

Cat. No.: B008412

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Chemical Aliases: Acetaldehyde dibutyl acetal; Dibutyl acetal CAS Number: 871-22-7

Executive Summary

1-(1-Butoxyethoxy)butane is a high-boiling acetal used primarily as a solvent or synthesis intermediate. Unlike common volatile ethers (e.g., diethyl ether), its primary safety risks are not immediate flammability at room temperature (Flash Point ~101°C), but rather peroxide accumulation over time and chemical instability in acidic environments.

Effective disposal requires a strict "Test, Segregate, Incinerate" protocol. This guide outlines the operational workflow to dispose of this chemical safely, preventing the two most common failure modes: accidental hydrolysis releasing toxic acetaldehyde, and peroxide detonation during waste consolidation.

Part 1: Hazard Profile & Mechanism

To handle this chemical safely, you must understand the specific mechanisms that drive its instability.

Property	Value	Operational Implication
Flash Point	~101°C (214°F)	Classified as Combustible (Class IIIB). Low vapor ignition risk at room temp, but burns vigorously if heated.
Peroxide Class	Class B	Forms explosive peroxides upon exposure to air. Danger increases significantly if the liquid is evaporated/distilled.
Stability	Acid-Sensitive	CRITICAL: Hydrolyzes rapidly in the presence of acids to form Acetaldehyde (Flammable/Toxic) and 1-Butanol.
Water Solubility	Insoluble	Will form a separate organic layer in aqueous waste streams, complicating treatment.

The Acid Hydrolysis Risk

Do not commingle **1-(1-Butoxyethoxy)butane** with acidic waste streams (e.g., waste from acid-catalyzed reactions). The acetal linkage breaks down as follows:

This reaction releases Acetaldehyde, which has a flash point of -38°C and is a suspected carcinogen, instantly transforming a stable combustible waste container into a highly flammable, toxic hazard.

Part 2: Pre-Disposal Assessment Protocol

Before moving any container to waste storage, perform this self-validating assessment.

Step 1: Visual & History Check

- Age: If the container is >1 year old (or >6 months if opened), it is suspect.

- Visuals: Look for crystal formation around the cap or "oily" stratification in the liquid.
 - If crystals are present:[\[1\]](#)STOP. Do not touch or attempt to open. Contact your High-Hazard Emergency Response Team immediately.

Step 2: Peroxide Quantification

Mandatory for any container opened >6 months ago.

- Test Method: Use commercially available peroxide test strips (Quantofix® or similar) with a range of 0–100 ppm.
- Sampling: Dip the strip into the solvent for 1 second. Read after 15 seconds.
- Decision Logic:
 - < 20 ppm: Safe for routine disposal.
 - 20 – 100 ppm: Treat immediately (see Part 3) or dispose as "High Hazard/Reactive."
 - > 100 ppm: DO NOT MOVE. Label as "Explosive Hazard" and contact EHS for stabilization.

Part 3: Disposal Workflows

Scenario A: Routine Disposal (Peroxides < 20 ppm)

Use this workflow for fresh chemicals or those confirmed negative for peroxides.

- Container Selection: Use a High-Density Polyethylene (HDPE) or steel safety can. Ensure the container is electrically grounded if transferring large volumes.
- Segregation:
 - Correct Stream: Non-Halogenated Organic Solvents.
 - Prohibited: Do NOT mix with Oxidizers (Nitric acid, Peroxides) or Strong Acids (HCl, H₂SO₄).
- Labeling:

- Label as "Non-Halogenated Organic Waste."
- List constituents: "**1-(1-Butoxyethoxy)butane** (95%), Butanol (5%)."
- Add Hazard Warning: "Combustible. Peroxide Former."

Scenario B: Peroxide Treatment (20–100 ppm)

If peroxides are detected but are below the explosive threshold, neutralize them before consolidation.

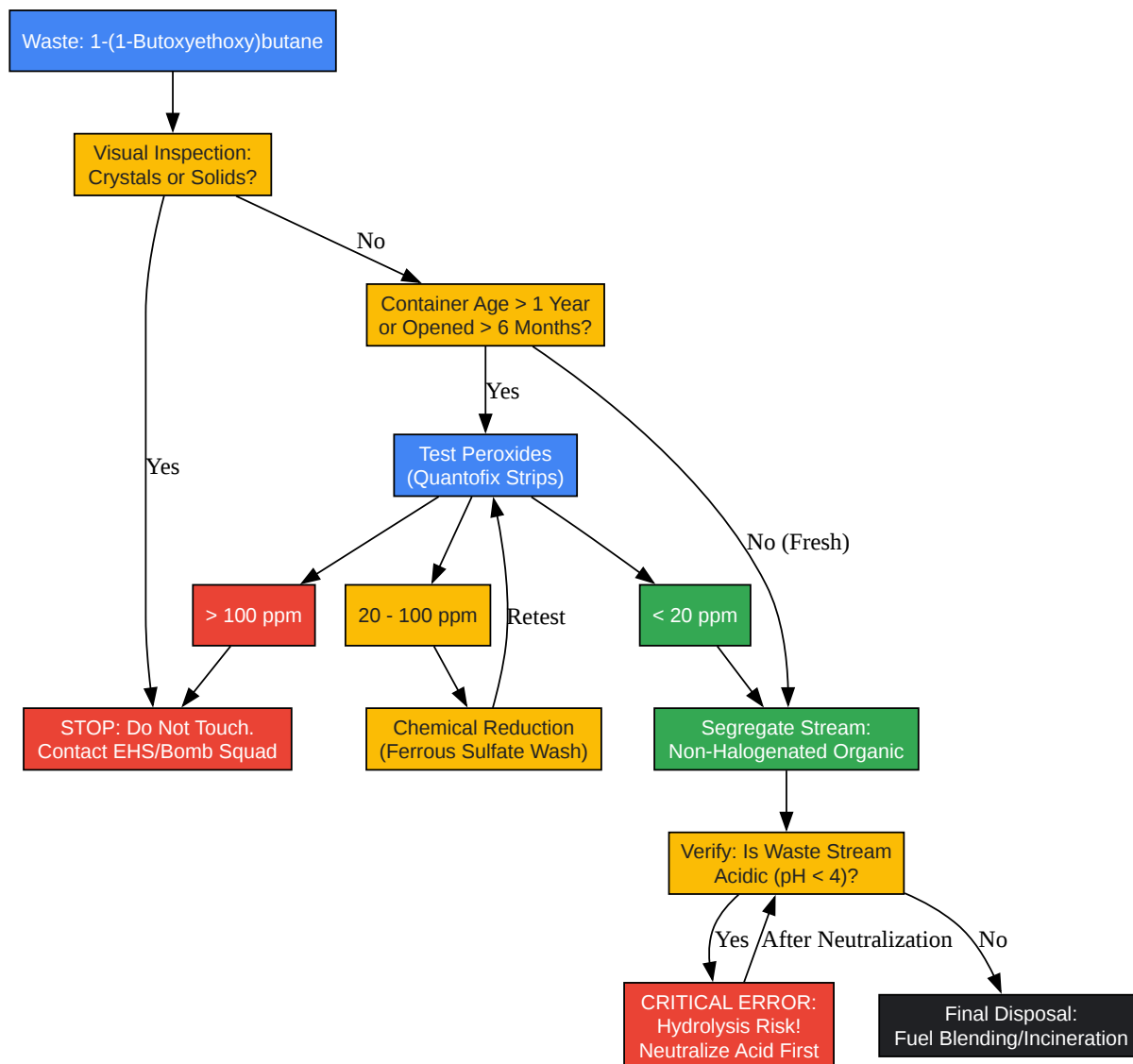
- Reagent: Prepare a 10% aqueous solution of Sodium Metabisulfite () or Ferrous Sulfate ().
- Procedure:
 - Add the reducing agent solution to the solvent in a 1:5 ratio (Reagent:Solvent).
 - Shake or stir gently for 15 minutes.
 - Retest with peroxide strips.
 - Once <10 ppm, proceed to Scenario A.

Scenario C: Spill Cleanup (Small Scale)

- PPE: Butyl rubber or Nitrile gloves (minimum 0.11mm), safety goggles, and a lab coat.
- Absorb: Use vermiculite or clay-based absorbents. Avoid paper towels (combustible surface area).
- Clean: Wipe area with a soap/water solution (alkaline pH is preferred to prevent hydrolysis).
- Disposal: Bag absorbent material in a sealed hazardous waste bag. Label as "Solvent Contaminated Debris."

Part 4: Decision Logic Flowchart

The following diagram illustrates the critical decision points for safe disposal.



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Figure 1: Decision matrix for determining the safe disposal path based on peroxide levels and waste stream compatibility.

Part 5: Regulatory & Logistics Data

When preparing the waste manifest, use the following classifications. Note that while **1-(1-Butoxyethoxy)butane** has a high flash point, it is almost invariably managed as hazardous organic waste in a laboratory setting.

Parameter	Classification
RCRA Waste Code	None Specific (Not P or U listed). Note: If mixed with ignitables, use D001. If peroxides >100ppm, may be D003 (Reactive).
DOT Shipping Name	Combustible Liquid, n.o.s. (Acetaldehyde dibutyl acetal)
UN Number	NA 1993 (Domestic) or UN 3082 (Environmentally Hazardous Substance, Liquid, n.o.s.) depending on volume/region.
Disposal Method	Fuel Blending / Incineration. This compound has high calorific value and burns cleanly, making it ideal for energy recovery incineration.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 552119, **1-(1-Butoxyethoxy)butane**. PubChem. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). RCRA Orientation Manual: Managing Hazardous Waste. [\[Link\]](#)

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Sources

- 1. Peroxide Forming Solvents [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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